

Optimizing extraction of C.I. Disperse Red 86 from a solid matrix

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Compound of Interest

Compound Name: **C.I. Disperse Red 86**

Cat. No.: **B077459**

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Technical Support Center: C.I. Disperse Red 86 Extraction

Welcome to the technical support center for the optimization of **C.I. Disperse Red 86** extraction from solid matrices. This resource is designed for researchers, scientists, and drug development professionals to provide guidance and troubleshooting for common issues encountered during the extraction process.

Frequently Asked Questions (FAQs)

Q1: What is **C.I. Disperse Red 86** and why is its extraction challenging?

C.I. Disperse Red 86 is an anthraquinone dye known for its use in dyeing synthetic fibers like polyester.^[1] Its extraction from a solid matrix can be challenging due to its low water solubility and strong affinity for hydrophobic polymers.^{[2][3]} Effective extraction requires the use of organic solvents and often elevated temperatures to overcome these properties.

Q2: Which solvents are most effective for extracting **C.I. Disperse Red 86**?

While there is no universal solvent for all disperse dyes, several have proven effective for extraction from polyester fibers.^{[2][3]} Commonly used solvents include:

- Chlorobenzene: Frequently cited as an effective solvent, often used at high temperatures (100-138 °C).^{[2][3][4]}

- Dimethylformamide (DMF): Another effective solvent for extracting disperse dyes.[2][5]
- Acetonitrile (ACN): Can be used pure or in mixtures with water.[2][3][6]
- Methanol (MeOH): Sometimes used, but may be less effective than other organic solvents for certain disperse dyes.[2][3]
- Acetone: C.I. Disperse Red 1, a similar disperse dye, is soluble in acetone.[7]

Q3: What are the recommended extraction techniques for **C.I. Disperse Red 86**?

Commonly employed techniques for extracting disperse dyes from solid matrices include:

- Soxhlet Extraction: A classical and exhaustive extraction method suitable for solid samples.
- Ultrasonic-Assisted Extraction (UAE): Utilizes ultrasonic waves to accelerate the extraction process, often at lower temperatures and with shorter extraction times compared to conventional methods.[8][9][10]
- Microwave-Assisted Extraction (MAE): Employs microwave energy to heat the solvent and sample, leading to rapid and efficient extraction.[8]
- High-Temperature/High-Pressure Solvent Extraction: This method uses solvents at temperatures and pressures above their boiling points to enhance extraction efficiency.

Q4: How can I quantify the amount of **C.I. Disperse Red 86** in my extract?

High-Performance Liquid Chromatography (HPLC) coupled with a UV-Vis or mass spectrometry (MS) detector is a common and reliable method for the quantification of disperse dyes.[11][12] A calibration curve with known concentrations of a **C.I. Disperse Red 86** standard is necessary for accurate quantification.

Q5: What are the key parameters to optimize for efficient extraction?

To maximize the extraction yield of **C.I. Disperse Red 86**, consider optimizing the following parameters:

- Solvent Selection: The choice of solvent is critical and depends on the matrix.

- Temperature: Higher temperatures generally increase the solubility of the dye and the diffusion rate, but excessively high temperatures can lead to dye degradation.[13][14]
- Extraction Time: Sufficient time is needed for the solvent to penetrate the matrix and dissolve the dye.
- Solid-to-Solvent Ratio: A higher solvent volume can enhance extraction but may lead to a more diluted extract.
- Particle Size of the Solid Matrix: Smaller particle sizes provide a larger surface area for extraction, leading to higher efficiency.

Troubleshooting Guide

Below is a troubleshooting guide to address common issues during the extraction of **C.I. Disperse Red 86**.

Caption: Troubleshooting flow for low extraction yield of **C.I. Disperse Red 86**.

Quantitative Data on Disperse Dye Extraction

The following table summarizes extraction conditions for various disperse dyes from polyester fibers, which can serve as a starting point for optimizing **C.I. Disperse Red 86** extraction. Note: This data is not specific to **C.I. Disperse Red 86** and empirical validation is recommended.

Disperse Dye (C.I. Name)	Extraction Solvent	Temperature (°C)	Time	Extraction Efficiency/Recovery	Reference
Various Disperse Dyes	Chlorobenzene	130	30 min	Not specified	[2]
Various Disperse Dyes	Acetonitrile	60 (with ultrasonication)	60 min	Not specified	[2]
Various Disperse Dyes	Dimethylformamide (DMF)	100	Not specified	Effective extraction	[5]
Disperse Red 1	Not specified	Not specified	Not specified	70-103% (from fabric)	[2]
Disperse Red 60	Not specified	50	30 min	Not specified	[15]

Experimental Protocols

Protocol 1: Soxhlet Extraction

This protocol provides a general procedure for the exhaustive extraction of **C.I. Disperse Red 86** from a solid matrix.

Caption: Workflow for Soxhlet extraction of **C.I. Disperse Red 86**.

Protocol 2: Ultrasonic-Assisted Extraction (UAE)

This protocol describes a more rapid extraction method using sonication.

Caption: Workflow for Ultrasonic-Assisted Extraction of **C.I. Disperse Red 86**.

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